Application Note: Scalable Synthesis of 4-Methoxy-1-methylpyrrolidine-2-carboxylic Acid

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Compound of Interest

Compound Name:	*4-Methoxy-1-methylpyrrolidine-2-carboxylic acid*
Cat. No.:	*B13136426*

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Executive Summary

4-Methoxy-1-methylpyrrolidine-2-carboxylic acid (also known as N-methyl-4-methoxyproline) is a critical non-proteinogenic amino acid. It serves as a structural motif in various bioactive natural products (e.g., lincomycin antibiotics) and as a proline surrogate in peptidomimetics to modulate cis/trans amide bond ratios.

This application note details a robust, four-stage synthetic protocol starting from commercially available trans-4-hydroxy-L-proline. Unlike direct alkylation methods which suffer from poor regioselectivity (N- vs. O-alkylation) and over-alkylation (quaternization), this protocol utilizes an orthogonal protection strategy to ensure high yield and stereochemical integrity.

Key Strategic Advantages

- Regiocontrol: Prevents N-quaternization by using N-Boc protection during the O-methylation step.
- Stereoretention: Utilizes silver(I) oxide mediated alkylation to preserve the C4 chiral center, avoiding the inversion typical of Mitsunobu reactions.

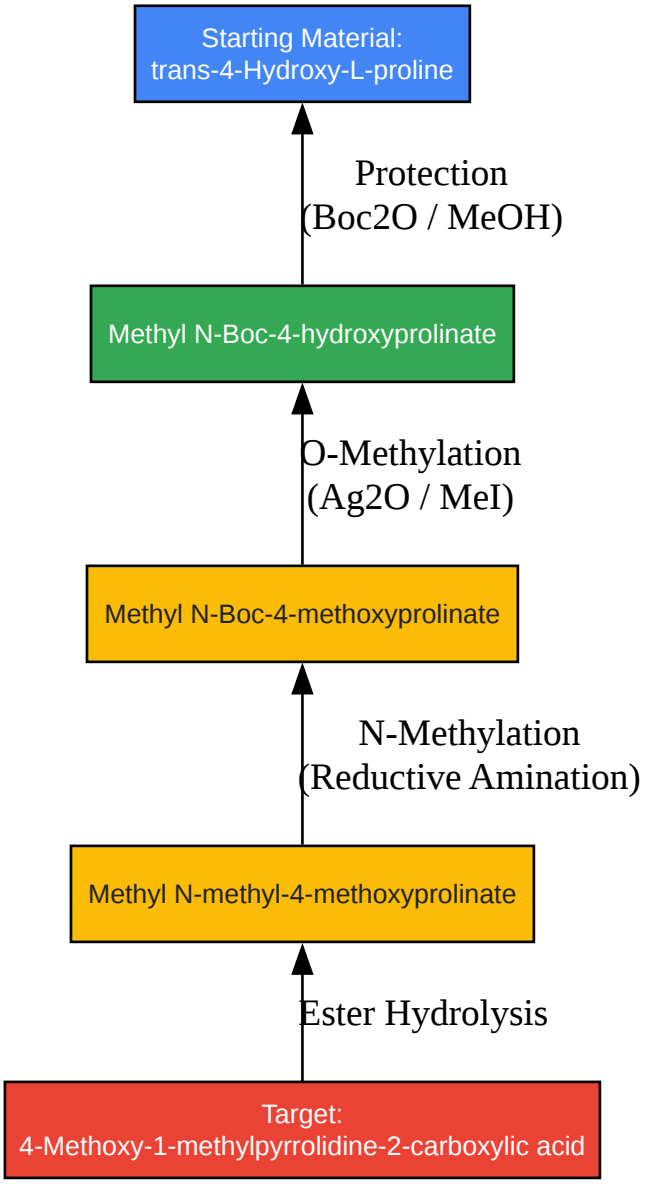
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- Scalability: Intermediates are stable and purifiable via standard crystallization or extraction methods.

Strategic Pathway Analysis

The synthesis relies on the "Protect-Functionalize-Deprotect" logic. Direct methylation of 4-hydroxyproline is not viable because the nucleophilicity of the secondary amine exceeds that of the secondary alcohol, leading to complex mixtures of N-methyl, O-methyl, and N,O-dimethyl species, including quaternary ammonium salts.

Retrosynthetic Logic (Graphviz)



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Figure 1: Retrosynthetic analysis showing the orthogonal protection strategy required to selectively methylate the C4-hydroxyl group.

Detailed Experimental Protocols

Phase 1: Protection (Esterification & N-Boc)

Objective: Convert the zwitterionic starting material into a lipophilic intermediate suitable for O-alkylation.

Reagents:

- trans-4-Hydroxy-L-proline (1.0 equiv)
- Thionyl chloride (
) (1.2 equiv)
- Methanol (anhydrous)
- Di-tert-butyl dicarbonate (
) (1.1 equiv)
- Triethylamine (
) (2.5 equiv)

Protocol:

- Esterification: Suspend trans-4-hydroxy-L-proline (13.1 g, 100 mmol) in anhydrous methanol (150 mL) at 0 °C. Dropwise add thionyl chloride (8.7 mL, 120 mmol).
- Reflux the mixture for 4 hours until the solution becomes clear.
- Concentrate in vacuo to yield the methyl ester hydrochloride as a white solid.
- N-Protection: Resuspend the crude ester in DCM (200 mL). Add

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(35 mL, 250 mmol) followed by

(24.0 g, 110 mmol) at 0 °C.

- Stir at room temperature (RT) for 12 hours.
- Workup: Wash with 1N HCl (2x), saturated

  (2x), and brine. Dry over

  and concentrate.
- Yield: Expect ~22–24 g (90-95%) of N-Boc-4-hydroxy-L-proline methyl ester.

Phase 2: O-Methylation (The Critical Step)

Objective: Methylate the C4-hydroxyl group with retention of configuration.

Why Ag2O? While NaH/MeI is cheaper, it is highly basic and risks epimerization at the C2 position (alpha to the ester). Silver(I) oxide (

) provides a milder, non-basic activation of the hydroxyl group.

Reagents:

- N-Boc-4-hydroxy-L-proline methyl ester (10 g, 40.8 mmol)
- Iodomethane (

) (10 equiv, excess)
- Silver(I) oxide (

) (2.0 equiv)
- Acetonitrile (

) (anhydrous)

Protocol:

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- Dissolve the N-Boc intermediate (10 g) in anhydrous acetonitrile (100 mL).
- Add

  (18.9 g, 81.6 mmol) and

  (25 mL, excess).
- Stir the suspension vigorously at reflux (approx. 45–50 °C internal temp) or in a sealed pressure tube for 24 hours. Note: Ag2O is light sensitive; wrap flask in foil.
- Monitoring: Check TLC (Hexane/EtOAc 1:1). The product is less polar than the starting material.
- Workup: Filter through a Celite pad to remove silver salts. Wash the pad with EtOAc.
- Concentrate the filtrate.[1] Purify via flash chromatography (Hexane/EtOAc gradient) if necessary, though crude purity is often >90%.
- Yield: Expect ~8.5 g (80%) of N-Boc-4-methoxy-L-proline methyl ester.

Phase 3: N-Boc Deprotection & N-Methylation

Objective: Swap the Boc group for a Methyl group.

Protocol:

- Deprotection: Dissolve the Phase 2 product in 4M HCl/Dioxane (50 mL). Stir for 2 hours at RT. Concentrate to dryness to afford the amine hydrochloride salt.
- Reductive Amination: Dissolve the salt in Methanol (100 mL). Adjust pH to ~6 with

  .
- Add Aqueous Formaldehyde (37%, 5 equiv). Stir for 15 minutes.
- Add Sodium Cyanoborohydride (

) (2.0 equiv) portion-wise. Caution: HCN generation possible; use a fume hood.

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- Stir for 12 hours. Acidify with 1N HCl to quench, then neutralize with

  .
- Extract with DCM (3x). Dry and concentrate.
- Product:Methyl 1-methyl-4-methoxy-L-prolinate.

Phase 4: Final Hydrolysis & Isolation

Objective: Hydrolyze the methyl ester to the free acid without racemization.

Protocol:

- Dissolve the methyl ester from Phase 3 in THF/Water (1:1, 50 mL).
- Add Lithium Hydroxide (

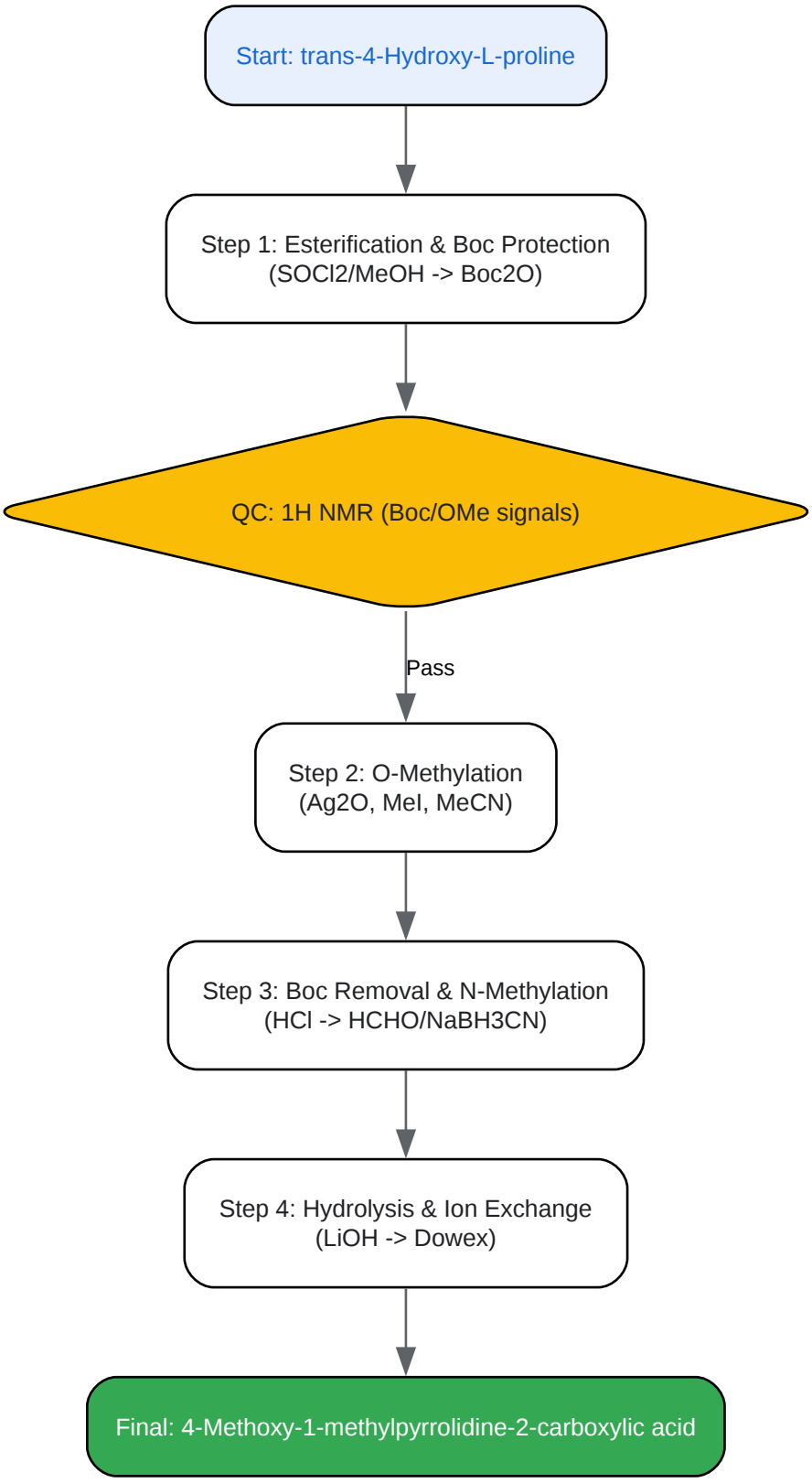
) (2.0 equiv).
- Stir at RT for 4 hours.
- Purification (Critical): The product is water-soluble.
  - Acidify to pH 2 with HCl.
  - Load onto a cation exchange column (Dowex 50W X8, H+ form).
  - Wash with water to remove salts.
  - Elute the amino acid with 2M

    .
- Concentrate the ammoniacal fractions and lyophilize.
- Final Product:(2S,4R)-**4-Methoxy-1-methylpyrrolidine-2-carboxylic acid** (white hygroscopic solid).

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Process Visualization

Workflow Diagram (Graphviz)



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Figure 2: Step-by-step experimental workflow with Quality Control checkpoint.

Analytical Data Summary

The following table summarizes expected analytical signatures for validation.

Intermediate	1H NMR Diagnostic Signals (or)	Mass Spec (ESI+)
N-Boc-4-Hyp-OMe	1.45 (s, 9H, Boc), 3.75 (s, 3H, COOMe), 4.45 (m, 1H, H-4)	[M+H]+ = 246.1
N-Boc-4-Methoxy-Pro-OMe	3.35 (s, 3H, OMe), 3.75 (s, 3H, COOMe). Absence of OH stretch in IR.	[M+Na]+ = 282.1
Final Product	2.90 (s, 3H, N-Me), 3.38 (s, 3H, OMe), 4.10 (m, 1H, H-4).	[M+H]+ = 160.1

Troubleshooting & Optimization

- Low Yield in O-Methylation:
  - Cause: Old or wet solvent.
  - Fix: Use freshly opened and store in the dark. Ensure MeCN is distilled over .

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- Epimerization at C2:
  - Observation: Split peaks in NMR for the

    -proton.
  - Cause: Harsh hydrolysis conditions or high temperature during methylation.
  - Fix: Keep hydrolysis at RT. If using NaH instead of

    , maintain temperature < 0 °C.
- Purification Difficulties:
  - The final compound is a zwitterion and highly water-soluble. Do not attempt standard organic extraction at the final step. Use Dowex 50W resin or preparative HPLC (C18, aqueous mobile phase).

References

- Collagen Stability Studies
  - Babu, I. R., & Ganesh, K. N. (2001). Collagen model peptides: Synthesis and conformational analysis of (Pro-Mop-Gly)10. This paper establishes the utility of 4-methoxyproline (Mop)
  - (J. Am. Chem. Soc.)
- Stereoselective Synthesis of Proline Derivatives
  - Krapcho, A. P., et al. (1988). Synthesis of Regio- and Stereoisomers of 4-Hydroxypyrrolidine-2-carboxylic Acid.
  - (J. Org. Chem.)
- General Reductive Amination Protocols
  - Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride.

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- (J. Org. Chem.)

- Commercial Reference & Properties

  - Sigma-Aldrich Product Sheet: (2S,4R)-**4-Methoxy-1-methylpyrrolidine-2-carboxylic acid** hydrochloride.

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Sources

- 1. CN112194606A - Synthesis process of N-BOC-cis-4-hydroxyproline methyl ester - Google Patents [patents.google.com]
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